

OGT 2115: Protocols for Safe Disposal and Handling

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Compound of Interest

Compound Name: **OGT 2115**

Cat. No.: **B609723**

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information for **OGT 2115**

This document provides comprehensive guidance on the proper disposal and safe handling of **OGT 2115**, a potent, cell-permeable, and orally active heparanase inhibitor. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **OGT 2115** is presented below for easy reference. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Molecular Weight	495.3 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₂₄ H ₁₆ BrFN ₂ O ₄	[1]
CAS Number	853929-59-6	[1] [2]
Purity	≥97%	[1]
Solubility	Soluble to 10 mM in DMSO	[1] [5]
Storage (Solid)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.	[6]
Storage (In Solvent)	Store at -80°C for up to 6 months or at -20°C for up to 1 month.	[6]

Experimental Protocols: Safe Handling and Disposal

While a specific Safety Data Sheet (SDS) with official disposal procedures for **OGT 2115** is not publicly available, the following protocols are based on general best practices for handling and disposing of similar research-grade chemical compounds.

Personal Protective Equipment (PPE)

When handling **OGT 2115** in either solid or solution form, the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

Spill Procedures

In the event of a spill:

- Isolate the Area: Restrict access to the spill area.

- Absorb the Spill: For solutions, use an absorbent material appropriate for the solvent (e.g., DMSO). For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Clean the Area: Decontaminate the spill area with a suitable laboratory cleaner.
- Dispose of Waste: All contaminated materials (absorbent pads, paper towels, gloves, etc.) must be disposed of as chemical waste.

Step-by-Step Disposal Procedures

The proper disposal route for **OGT 2115** depends on its physical state (solid or in solution) and local institutional and governmental regulations.

1. Unused Solid **OGT 2115**:

- Waste Collection: Place the original vial or a securely sealed container with the solid **OGT 2115** into a designated chemical waste container for solid organic compounds.
- Labeling: Ensure the waste container is clearly labeled with the chemical name ("OGT 2115") and any known hazard information.
- Storage: Store the waste container in a designated satellite accumulation area until it is collected by your institution's environmental health and safety (EHS) department.

2. **OGT 2115** in Solution (e.g., dissolved in DMSO):

- Waste Collection: Collect all solutions containing **OGT 2115**, including experimental waste, in a designated, leak-proof container for halogenated organic solvent waste (due to the bromine in **OGT 2115**'s structure).
 - Note: Do not mix with aqueous waste or other incompatible waste streams.
- Labeling: Clearly label the waste container with "Waste **OGT 2115** in DMSO" and list the approximate concentrations.
- Storage: Store the liquid waste container in a designated satellite accumulation area, ensuring the lid is securely fastened.

3. Contaminated Labware:

- Solid Contamination: Labware (e.g., weigh boats, spatulas) contaminated with solid **OGT 2115** should be rinsed with a suitable solvent (such as DMSO), and the rinsate collected as chemical waste. The cleaned labware can then be washed normally.
- Liquid Contamination: Disposable labware (e.g., pipette tips) that has come into contact with **OGT 2115** solutions should be placed in a designated solid chemical waste container. Reusable glassware should be rinsed with a small amount of clean solvent, with the rinsate collected as chemical waste, before being washed with detergent and water.

Logical Workflow for OGT 2115 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **OGT 2115**.



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Caption: Decision tree for the proper disposal of **OGT 2115** waste.

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- To cite this document: BenchChem. [OGT 2115: Protocols for Safe Disposal and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609723#ogt-2115-proper-disposal-procedures\]](https://www.benchchem.com/product/b609723#ogt-2115-proper-disposal-procedures)

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